

RGD Trifluoroacetate as a competitive inhibitor in integrin binding studies.

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Compound of Interest

Compound Name: RGD Trifluoroacetate

Cat. No.: B3177832

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Application Notes: RGD Trifluoroacetate in Integrin Binding Studies

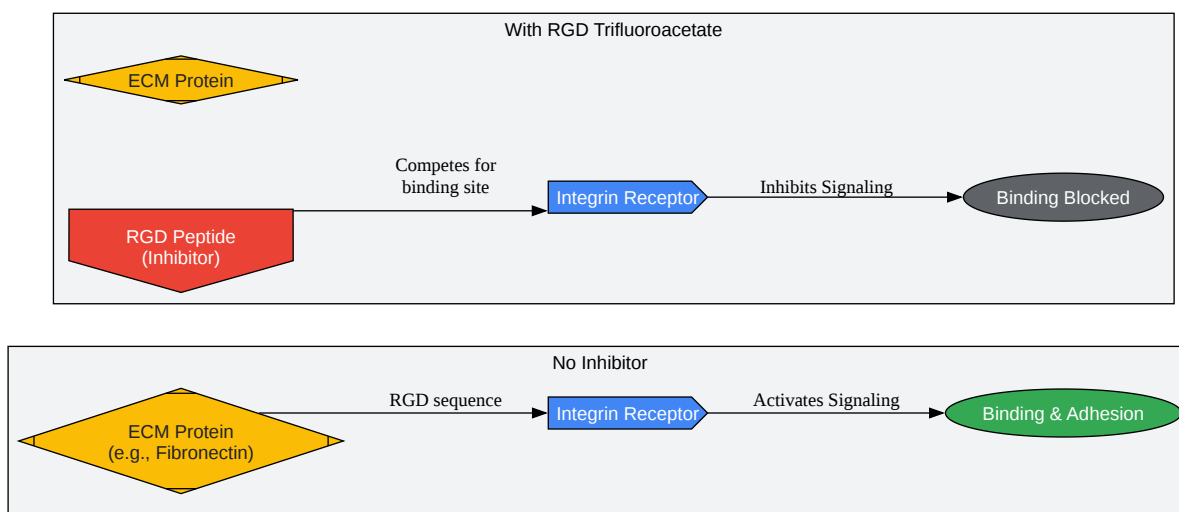
Introduction

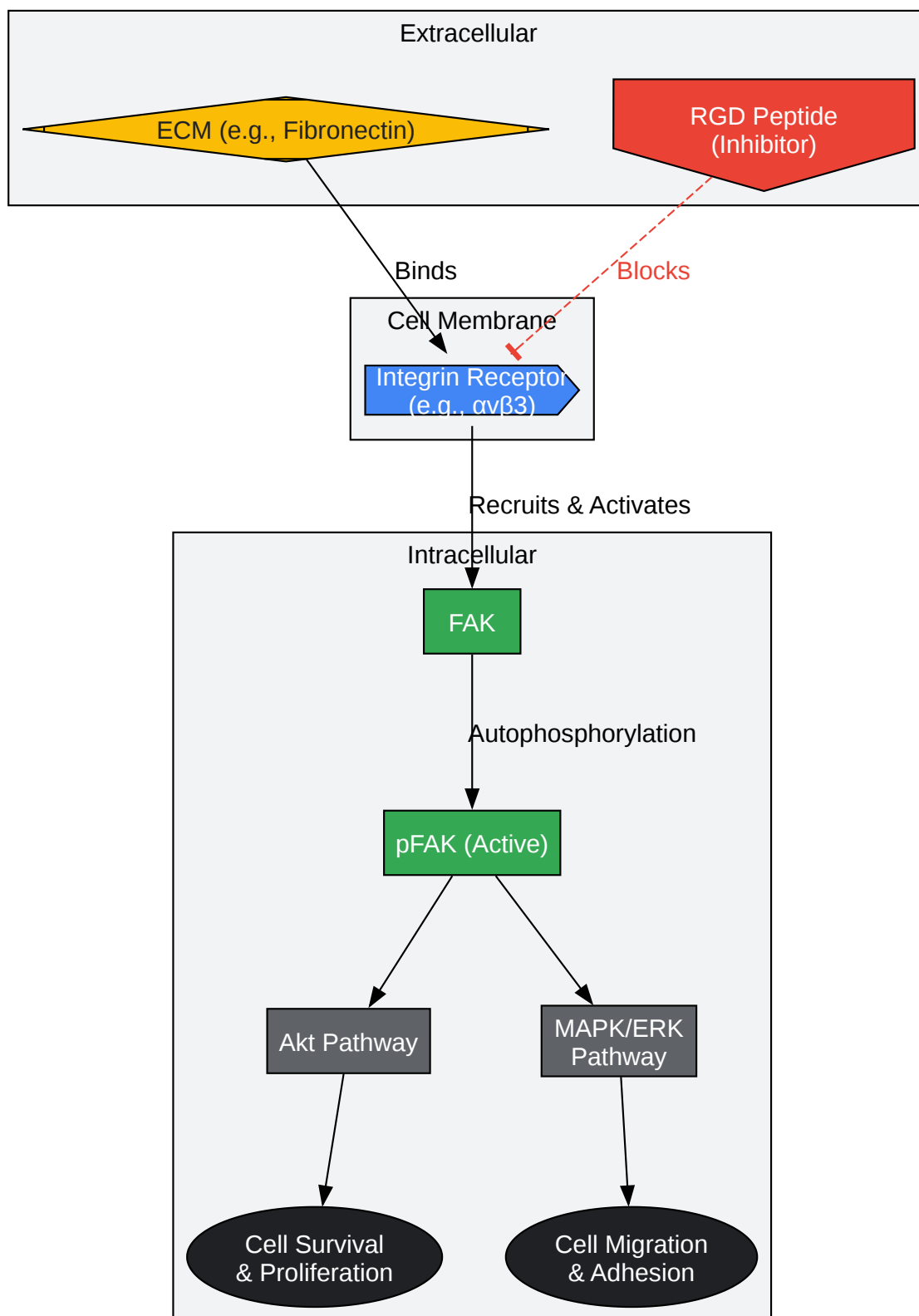
Integrins are a family of transmembrane glycoprotein receptors that mediate cell-extracellular matrix (ECM) and cell-cell interactions.[1] These interactions are fundamental to numerous physiological and pathological processes, including cell adhesion, migration, proliferation, differentiation, and apoptosis.[1][2] A significant subset of integrins recognizes the tripeptide motif Arginine-Glycine-Aspartic acid (RGD), which is a common sequence found in many ECM proteins like fibronectin, vitronectin, and osteopontin.[3][4]

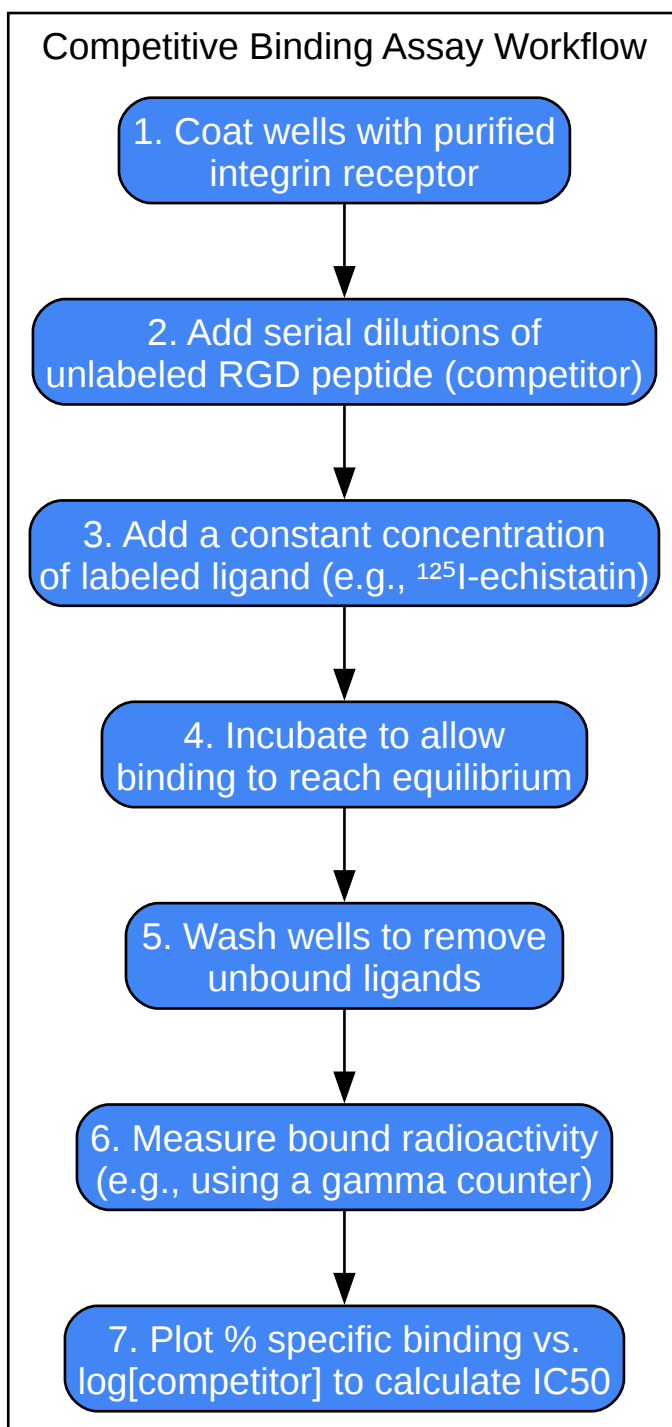
RGD-containing peptides, often available as trifluoroacetate salts for improved stability and solubility, function as potent competitive inhibitors of RGD-binding integrins. By mimicking the natural ECM ligands, soluble RGD peptides can block the binding site on integrins, thereby preventing cell adhesion and inhibiting downstream signaling pathways. This property makes **RGD trifluoroacetate** an invaluable tool for researchers, scientists, and drug development professionals studying integrin function, screening for anti-cancer therapeutics, and developing novel biomaterials.

Mechanism of Action: Competitive Inhibition

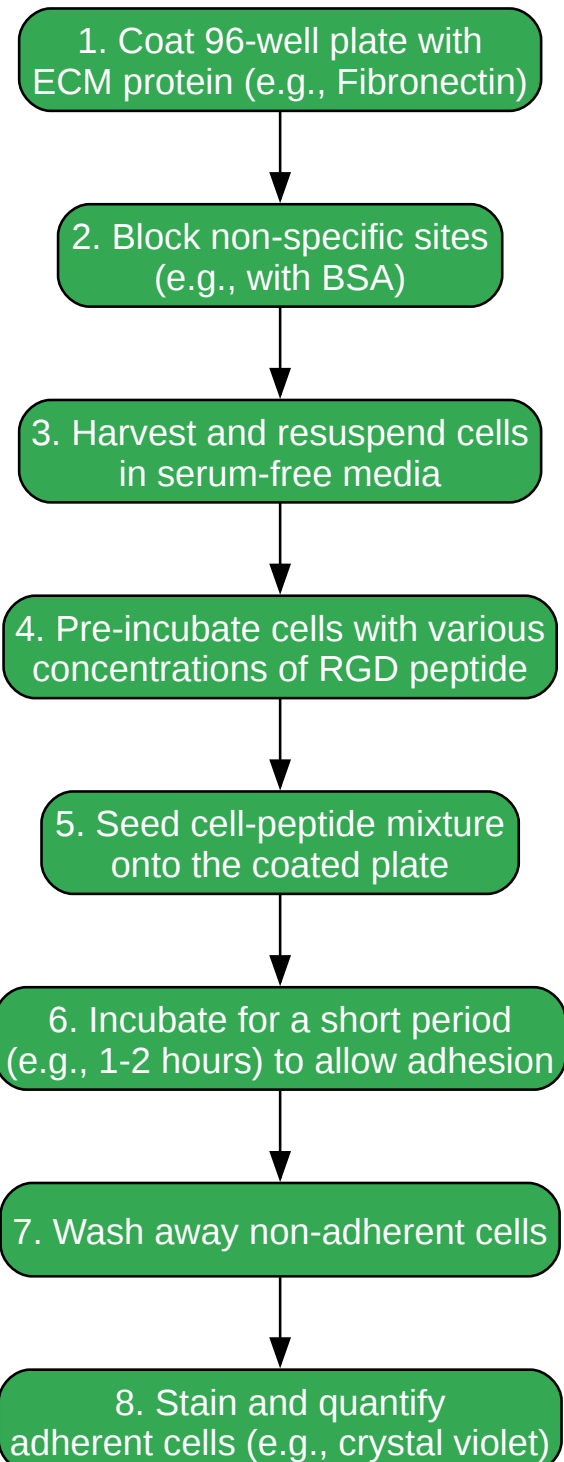
RGD trifluoroacetate acts as a competitive antagonist. The RGD peptide competes with RGD-containing proteins in the extracellular matrix for the same binding site on the integrin receptor. When **RGD trifluoroacetate** is present in sufficient concentration, it occupies the binding sites, thereby preventing the integrin from binding to its natural ligands and blocking the initiation of intracellular signaling.







Cell Adhesion Inhibition Assay Workflow

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References

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- 4. Arginylglycylaspartic acid - Wikipedia [en.wikipedia.org]
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